

U-99194 Maleate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: U-99194 maleate

Cat. No.: B3005408

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For researchers, scientists, and drug development professionals, this document provides an in-depth technical overview of **U-99194 maleate**, a selective dopamine D3 receptor antagonist. It covers key chemical properties, pharmacological data, experimental methodologies, and the underlying signaling pathways.

Core Chemical and Pharmacological Data

U-99194 maleate is a potent and selective antagonist of the dopamine D3 receptor, a G protein-coupled receptor primarily expressed in the limbic regions of the brain. Its selectivity makes it a valuable tool for investigating the role of the D3 receptor in various neurological and psychiatric conditions.

Property	Value	Reference
CAS Number	234757-41-6	[1] [2] [3]
Molecular Weight	393.48 g/mol	[3] [4] [5]
Molecular Formula	C ₁₇ H ₂₇ NO ₂ • C ₄ H ₄ O ₄	[1] [2]
Synonyms	PNU-99194, U-99194A	[1] [2] [3]

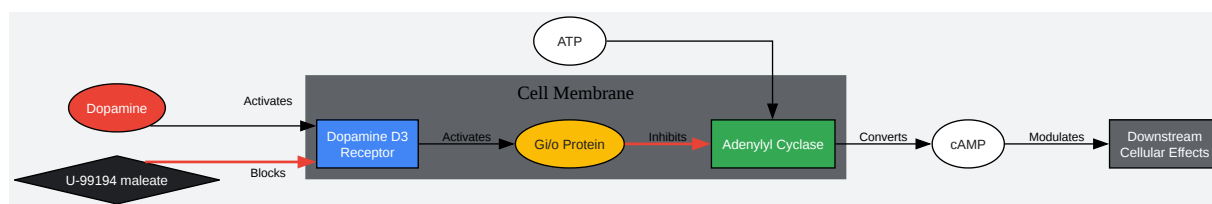
Receptor Binding Affinity

U-99194 maleate demonstrates high selectivity for the human dopamine D3 receptor over other dopamine receptor subtypes and other neurotransmitter receptors.

Receptor	K _i (nM)	Species	Reference
Dopamine D3	160	Human	[3][5]
Dopamine D2	2281	Human	[3][5]
Dopamine D4	>10000	Human	[3][5]

Mechanism of Action and Signaling Pathway

The dopamine D3 receptor is a member of the D2-like family of dopamine receptors, which are coupled to inhibitory G proteins (Gi/Go).[4][6] Upon activation by dopamine, the D3 receptor initiates a signaling cascade that leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular levels of cyclic AMP (cAMP).[1][4][6] By acting as an antagonist, **U-99194 maleate** blocks the binding of dopamine to the D3 receptor, thereby preventing this inhibitory signaling cascade. This leads to a disinhibition of adenylyl cyclase and a relative increase in cAMP levels, thereby modulating downstream cellular processes.



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U-99194 maleate signaling pathway.

Experimental Protocols

U-99194 maleate has been utilized in numerous preclinical studies to elucidate the function of the dopamine D3 receptor in rodent models. The following provides an overview of common

experimental methodologies.

In Vivo Behavioral Assessments

Objective: To evaluate the effects of **U-99194 maleate** on behaviors such as locomotor activity and social interaction.

Animal Models: Male mice are often used, frequently after a period of social isolation to induce aggressive behaviors.

Methodology:

- Drug Preparation and Administration: **U-99194 maleate** is typically dissolved in saline.
- Dosage: Doses ranging from 20-40 mg/kg have been shown to be effective.[\[7\]](#)
- Route of Administration: Subcutaneous (s.c.) injection is a common route.
- Behavioral Testing:
 - Locomotor Activity: Twenty minutes after drug administration, spontaneous motor activity is measured in an open field arena.[\[7\]](#)
 - Social Interaction Test: Following the locomotor activity test, the experimental mouse is introduced to a "standard opponent" (a non-aggressive mouse), and social behaviors, such as the latency to attack and the duration of social investigation, are recorded.[\[7\]](#)

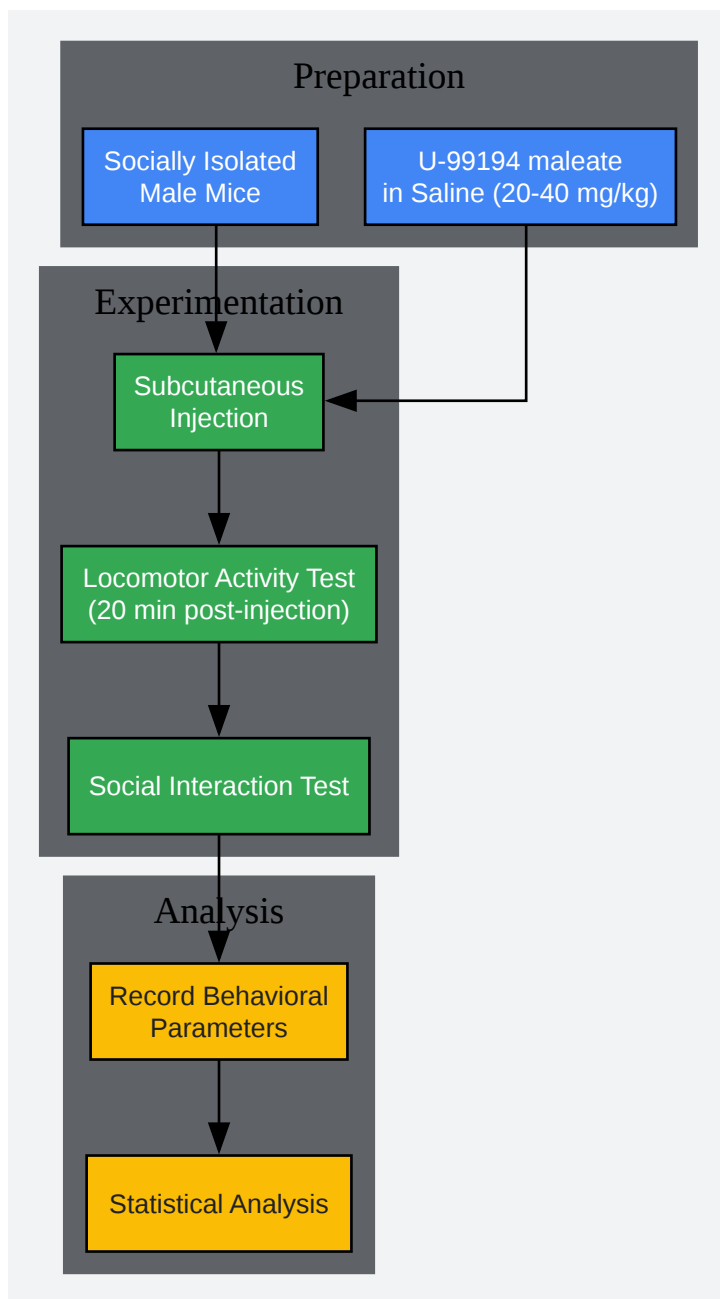
Results: At higher doses (e.g., 40 mg/kg), **U-99194 maleate** has been observed to have an anti-aggressive effect and to significantly increase social investigation without impairing non-social exploration or causing immobility.[\[7\]](#)

Data Presentation of In Vivo Studies

Parameter	Treatment Group	Outcome	Reference
Spontaneous Motor Activity	U-99194 maleate (higher dose)	Significant decrease	[7]
Social Investigation	U-99194 maleate (all tested doses)	Significant increase	[7]
Aggressive Behavior	U-99194 maleate (higher dose)	Anti-aggressive action	[7]

Summary and Future Directions

U-99194 maleate is a critical pharmacological tool for the investigation of the dopamine D3 receptor. Its selectivity allows for the specific interrogation of D3 receptor function in vivo and in vitro. The primary mechanism of action involves the antagonism of the Gi/o-coupled signaling pathway, leading to a disinhibition of adenylyl cyclase. Future research employing **U-99194 maleate** will likely continue to unravel the complex role of the dopamine D3 receptor in neuropsychiatric disorders and may aid in the development of novel therapeutic agents.



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References

- 1. Signaling mechanisms of the D3 dopamine receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Efficient functional coupling of the human D3 dopamine receptor to Go subtype of G proteins in SH-SY5Y cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. G-protein biased signaling agonists of Dopamine D3 receptor promote distinct activation patterns of ERK1/2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Dopamine receptor D3 - Wikipedia [en.wikipedia.org]
- 7. The dopamine D3 antagonist U-99194A maleate increases social behaviors of isolation-induced aggressive male mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [U-99194 Maleate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3005408#u-99194-maleate-cas-number-and-molecular-weight]

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